

Application Notes and Protocols for (R)-MLN-4760 in COVID-19 Research

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Compound of Interest

Compound Name: (R)-MLN-4760

Cat. No.: B1676667

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Introduction

The COVID-19 pandemic, caused by the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2), has spurred intensive research into the molecular mechanisms of viral entry and replication. A critical component of this process is the angiotensin-converting enzyme 2 (ACE2), which serves as the primary receptor for the SARS-CoV-2 spike protein, facilitating viral entry into host cells.[1][2] This interaction makes ACE2 a prime target for therapeutic intervention. **(R)-MLN-4760** is a potent and selective inhibitor of ACE2.[3] While its enantiomer, MLN-4760, is more active, **(R)-MLN-4760** still serves as a valuable research tool for studying the role of ACE2 in SARS-CoV-2 infection and for the development of novel antiviral strategies. [3] These application notes provide detailed protocols for the use of **(R)-MLN-4760** in COVID-19 research.

Mechanism of Action

(R)-MLN-4760 is the less active R-enantiomer of MLN-4760, a potent and selective inhibitor of human ACE2.[3][4] MLN-4760 acts as a reversible inhibitor, binding with high affinity to the active site of ACE2.[5] This binding competitively inhibits the catalytic activity of ACE2, preventing the conversion of angiotensin II to angiotensin-(1-7).[6] In the context of COVID-19, the inhibition of ACE2 by compounds like MLN-4760 is being investigated for its potential to block the binding of the SARS-CoV-2 spike protein to the ACE2 receptor, thereby preventing viral entry into host cells.[7]

Data Presentation

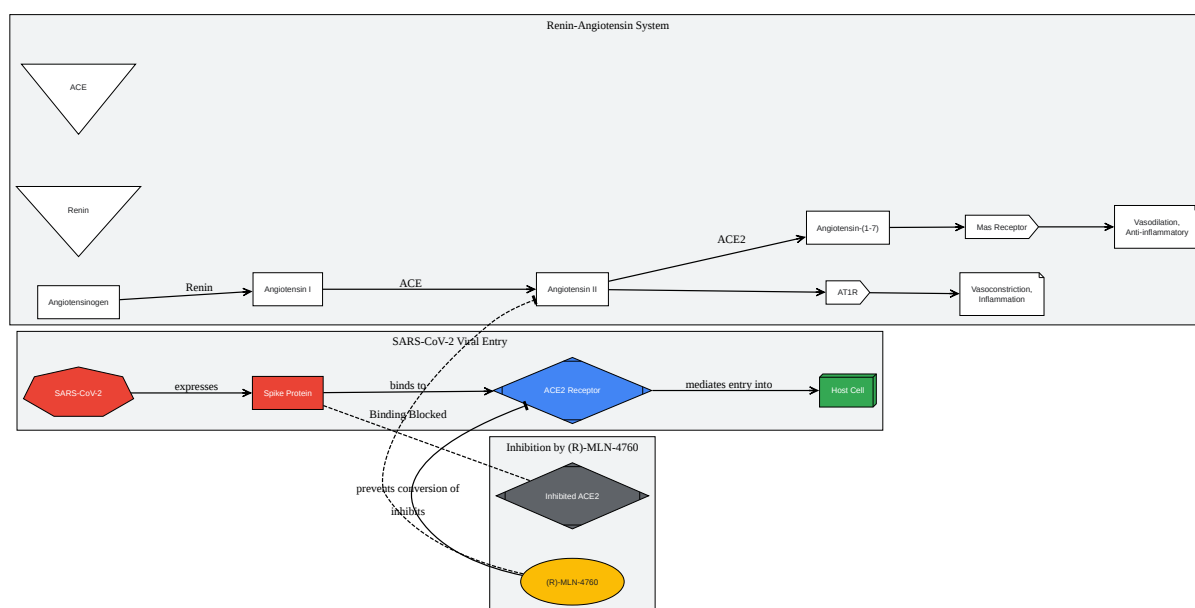
(R)-MLN-4760 and MLN-4760 Properties

Property	(R)-MLN-4760	MLN-4760	Reference
Molecular Formula	C ₁₉ H ₂₃ Cl ₂ N ₃ O ₄	C ₁₉ H ₂₃ Cl ₂ N ₃ O ₄	
Molecular Weight	428.31 g/mol	428.31 g/mol	
IC ₅₀ (ACE2)	8.4 μM	0.44 nM	[3]
Solubility	Soluble in DMSO	Soluble to 100 mM in DMSO	[8]
Storage	Store at -20°C	Store at -20°C	

Selectivity of MLN-4760

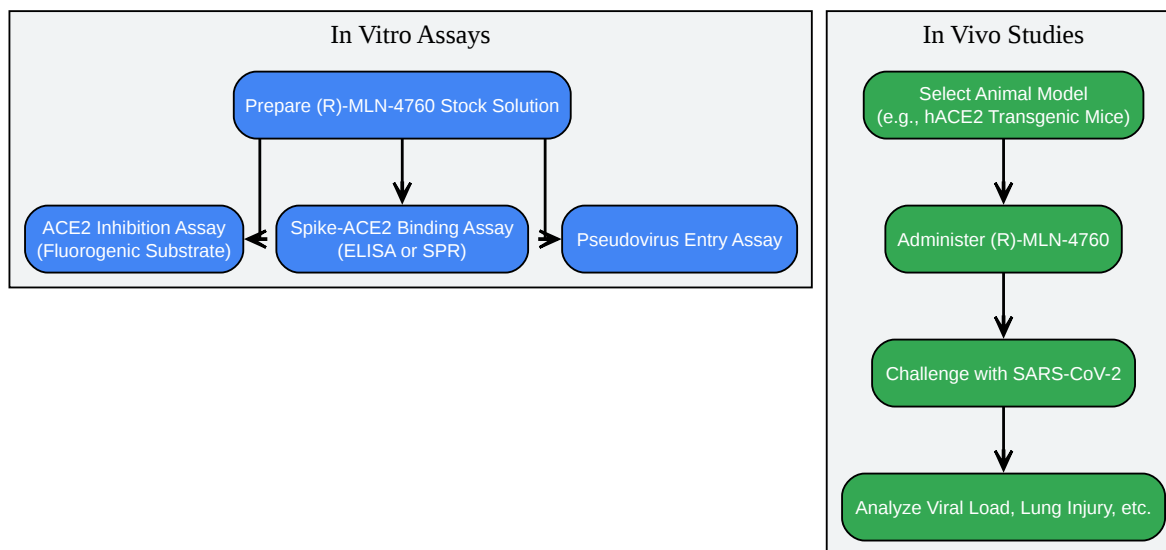
Enzyme	IC ₅₀	Selectivity vs. ACE2	Reference
Human ACE2	0.44 nM	-	[4][9]
Human Testicular ACE	>100 μM	>227,000-fold	[4][9]
Bovine Carboxypeptidase A (CPDA)	27 μM	>61,000-fold	[4][9]

Signaling Pathways and Experimental Workflow



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Caption: SARS-CoV-2 entry and the role of **(R)-MLN-4760** in the Renin-Angiotensin System.



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